

N-Methylacetamide: A Comprehensive Technical Guide for Research Professionals

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Compound of Interest

Compound Name: *N-methylacetamide*

Cat. No.: *B166372*

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An In-depth Whitepaper on the Core Physical and Chemical Properties, Experimental Protocols, and Biological Fate of **N-Methylacetamide**.

N-methylacetamide (NMA), a simple amide, serves as a crucial model compound in various scientific disciplines, including medicinal chemistry, biochemistry, and materials science. Its significance stems from its structural resemblance to the peptide bond, making it an invaluable tool for studying protein folding, hydrogen bonding interactions, and as a solvent with a high dielectric constant. This technical guide provides a thorough examination of the essential physical and chemical properties of NMA, detailed experimental protocols for their determination, and an overview of its metabolic pathway.

Core Physical and Chemical Properties

The fundamental properties of **N-methylacetamide** are summarized below, offering a comprehensive dataset for researchers. These values have been compiled from various reputable sources and provide a baseline for experimental design and computational modeling.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ NO	[1]
Molecular Weight	73.09 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid (needle-like crystals)	[1][2]
Melting Point	26-30.6 °C	[1][3]
Boiling Point	204-208 °C	[1][3]
Density	0.957 g/mL at 25 °C	[1][4]
Refractive Index (n _{20/D})	1.433	[1][5]
Vapor Pressure	1.1 hPa at 50 °C; 0.59 hPa at 23 °C	[3][6]
Dielectric Constant	191.3 at 32 °C	[3]

Solubility and Partitioning Characteristics

Property	Value	Source(s)
Solubility	Miscible with water, chloroform, ethanol, ether, acetone, and benzene.	[3][7]
LogP (Octanol-Water Partition Coefficient)	-1.05	[6]
pKa (Strongest Acidic)	8.44	[8]
pKa (Strongest Basic)	6.12	[8]

Spectroscopic Data

Spectroscopic Method	Key Data Points	Source(s)
^1H NMR (90 MHz, CDCl_3)	Shifts [ppm]: 2.81, 2.76, 1.98	[9]
^{13}C NMR (25.16 MHz, CDCl_3)	Shifts [ppm]: 171.77, 26.23, 22.74	[9]
Mass Spectrometry (EI)	Molecular Ion Peak (M^+): m/z 73	[10]

Experimental Protocols

Detailed and standardized methodologies are paramount for obtaining reproducible and accurate data. Below are protocols for determining key physical properties of **N-methylacetamide**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity. The following protocol outlines the capillary method for determining the melting point range.

Materials:

- **N-methylacetamide** sample
- Capillary tubes (one end sealed)
- Melting point apparatus (e.g., Mel-Temp)
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** Ensure the **N-methylacetamide** sample is completely dry. If necessary, gently grind the crystalline solid into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample until a small amount of solid enters the tube. Invert the tube and tap the sealed end gently on

a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.

- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** Heat the sample at a rapid rate (5-10 °C per minute) to get an approximate melting range. This provides a target for a more accurate measurement.
- **Accurate Determination:** Allow the apparatus to cool to at least 20 °C below the approximate melting point. Insert a new capillary tube with the sample. Heat at a slow, controlled rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range).

Determination of Boiling Point

The boiling point is a fundamental physical property of a liquid. The distillation method provides an accurate determination.

Materials:

- **N-methylacetamide** sample
- Distillation apparatus (distilling flask, condenser, receiving flask)
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- **Apparatus Assembly:** Assemble the simple distillation apparatus. Place a few boiling chips in the distilling flask to ensure smooth boiling.
- **Sample Addition:** Add the **N-methylacetamide** sample to the distilling flask, filling it to approximately one-half to two-thirds of its volume.
- **Thermometer Placement:** Position the thermometer so that the top of the mercury bulb is level with the bottom of the side arm of the distilling flask. This ensures the recorded temperature is that of the vapor distilling into the condenser.
- **Heating:** Begin heating the flask gently. As the liquid boils, the vapor will rise and enter the condenser.
- **Data Recording:** The temperature will rise and then stabilize. Record the constant temperature at which the liquid is actively distilling. This stable temperature is the boiling point.

Determination of Density

The density of a substance is its mass per unit volume. For a solid like **N-methylacetamide** at room temperature, the volume displacement method is suitable.

Materials:

- **N-methylacetamide** sample
- Graduated cylinder
- An inert liquid in which NMA is insoluble (if necessary, though NMA is soluble in many common liquids, so direct measurement as a liquid above its melting point is more common)
- Analytical balance

Procedure for Liquid NMA (above melting point):

- **Mass Measurement:** Weigh a clean, dry graduated cylinder on an analytical balance and record the mass.

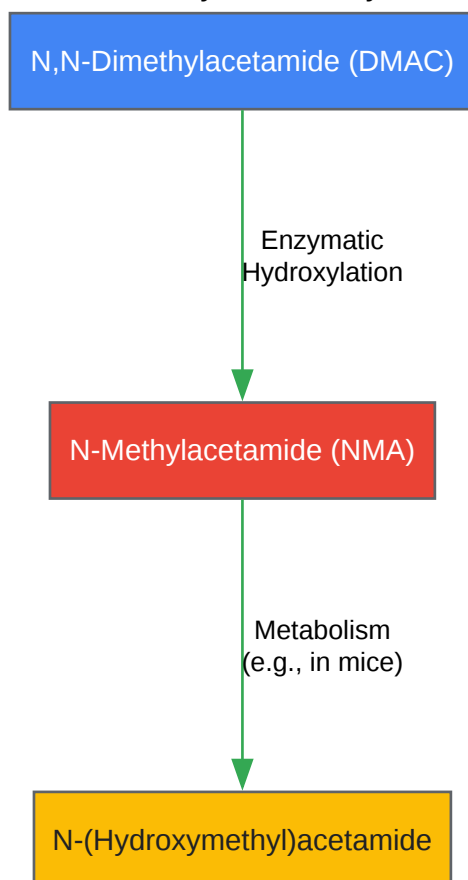
- Volume Measurement: Carefully add a known volume of molten **N-methylacetamide** to the graduated cylinder and record the volume.
- Final Mass Measurement: Weigh the graduated cylinder with the **N-methylacetamide** and record the total mass.
- Calculation: Subtract the mass of the empty graduated cylinder from the total mass to find the mass of the **N-methylacetamide**. Divide the mass by the volume to calculate the density.

Metabolic Pathway of N-Methylacetamide

Understanding the metabolic fate of a compound is crucial in drug development and toxicology.

N-methylacetamide is a known metabolite of N,N-dimethylacetamide (DMAC). The primary metabolic transformation of NMA involves hydroxylation.

Metabolic Pathway of N-Methylacetamide



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